

Neopentylamine: A Technical Guide to Chemical Compatibility and Reactivity

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Compound of Interest

Compound Name: Neopentylamine

Cat. No.: B1198066

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Neopentylamine, a primary aliphatic amine with significant steric hindrance, is a valuable building block in the synthesis of pharmaceuticals and other complex organic molecules. Its unique structure influences its reactivity and chemical compatibility, necessitating a thorough understanding for safe and effective handling in a laboratory setting. This guide provides an in-depth overview of **neopentylamine**'s chemical compatibility, reactivity profile, and safe handling procedures, incorporating quantitative data and detailed experimental considerations.

Physical and Chemical Properties

A foundational understanding of **neopentylamine**'s physical and chemical properties is crucial for its appropriate use. Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	5813-64-9	[1]
Molecular Formula	C5H13N	[1]
Molecular Weight	87.16 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Distinctive amine odor	[1]
Boiling Point	80-83 °C	[2]
Melting Point	-70 °C	[3]
Flash Point	-13 °C	[2]
Density	0.745 g/cm ³ at 20 °C	[2]
pKa	10.15 at 25 °C	[2]
Solubility	Soluble in water and organic solvents	[1]

Chemical Compatibility

The compatibility of **neopentylamine** with various materials is a critical consideration for storage, handling, and reaction setup. While specific quantitative data for **neopentylamine** is limited, general compatibility information for amines provides a strong basis for material selection. Pre-testing under specific experimental conditions is always recommended.[4]

Metals

Metal	Compatibility Rating	Notes
Stainless Steel (304, 316)	A - Excellent	Generally resistant to amines.
Aluminum	B - Good	May be subject to some corrosion, especially in the presence of water.
Carbon Steel	D - Severe Effect	Not recommended due to the risk of corrosion.
Brass	B - Good	Generally compatible, but testing is advised for specific alloys.
Copper	C - Fair	Can be corroded by amines, especially at elevated temperatures.
Nickel and its alloys	A - Excellent	High resistance to corrosion by amines.

Rating Key: A - Excellent, B - Good, C - Fair, D - Severe Effect. (Based on general amine compatibility data^[5])

Plastics and Elastomers

Material	Compatibility Rating	Notes
Polytetrafluoroethylene (PTFE)	A - Excellent	Highly resistant to a wide range of chemicals, including amines.
Polypropylene (PP)	B - Good	Generally good resistance, but swelling may occur with prolonged exposure.
Polyethylene (HDPE, LDPE)	B - Good	Similar to polypropylene, with potential for some swelling.
Polyvinyl Chloride (PVC)	C - Fair	May be attacked and is generally not recommended for prolonged contact.
Buna-N (Nitrile)	D - Severe Effect	Not recommended; significant swelling and degradation can occur.
Viton® (FKM)	A - Excellent	Excellent resistance to amines and a broad range of chemicals.
EPDM	D - Severe Effect	Not recommended due to significant swelling and degradation.
Silicone	D - Severe Effect	Not recommended; subject to swelling and chemical attack.

Rating Key: A - Excellent, B - Good, C - Fair, D - Severe Effect. (Based on general amine compatibility data[4][6])

Reactivity Profile

Neopentylamine exhibits the characteristic reactivity of a primary amine, though its sterically hindered neopentyl group can influence reaction rates and mechanisms.[7]

Basicity

With a pKa of 10.15, **neopentylamine** is a moderately strong base and will readily react with acids in exothermic neutralization reactions to form ammonium salts.[2]

Nucleophilicity

The lone pair of electrons on the nitrogen atom makes **neopentylamine** a potent nucleophile. It readily participates in a variety of nucleophilic substitution and addition reactions.

- Alkylation: Reacts with alkyl halides to form secondary, tertiary amines, and quaternary ammonium salts. Due to steric hindrance, the formation of highly substituted products may be slower compared to less hindered amines.[2]
- Acylation: Reacts vigorously with acid chlorides, acid anhydrides, and esters to form the corresponding amides. These reactions are often highly exothermic.[2]
- Reaction with Carbonyl Compounds: Reacts with aldehydes and ketones to form imines (Schiff bases) through a nucleophilic addition-elimination mechanism.[8]

Hazardous Reactivity

Neopentylamine is incompatible with a range of substances, and mixing can lead to hazardous situations.

- Strong Oxidizing Agents: Can react violently, posing a fire and explosion hazard.[9]
- Acids: Vigorous, exothermic neutralization reactions can occur.[9]
- Acid Anhydrides and Acid Chlorides: Highly exothermic and potentially violent reactions can occur.[9]
- Nitrosating Agents: In the presence of nitrosating agents (e.g., nitrous acid, nitrites), **neopentylamine** can form potentially carcinogenic N-nitrosamines.

Decomposition

Upon thermal decomposition, **neopentylamine** can release hazardous vapors and gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.[9]

Experimental Protocols

Standard Test Method for Chemical Compatibility of Materials

While a specific standard for **neopentylamine** does not exist, a general procedure for evaluating the chemical resistance of plastics can be adapted from ASTM D543.[\[10\]](#)

Objective: To determine the resistance of a plastic or elastomeric material to **neopentylamine** by measuring changes in weight, dimensions, and physical properties after exposure.

Materials:

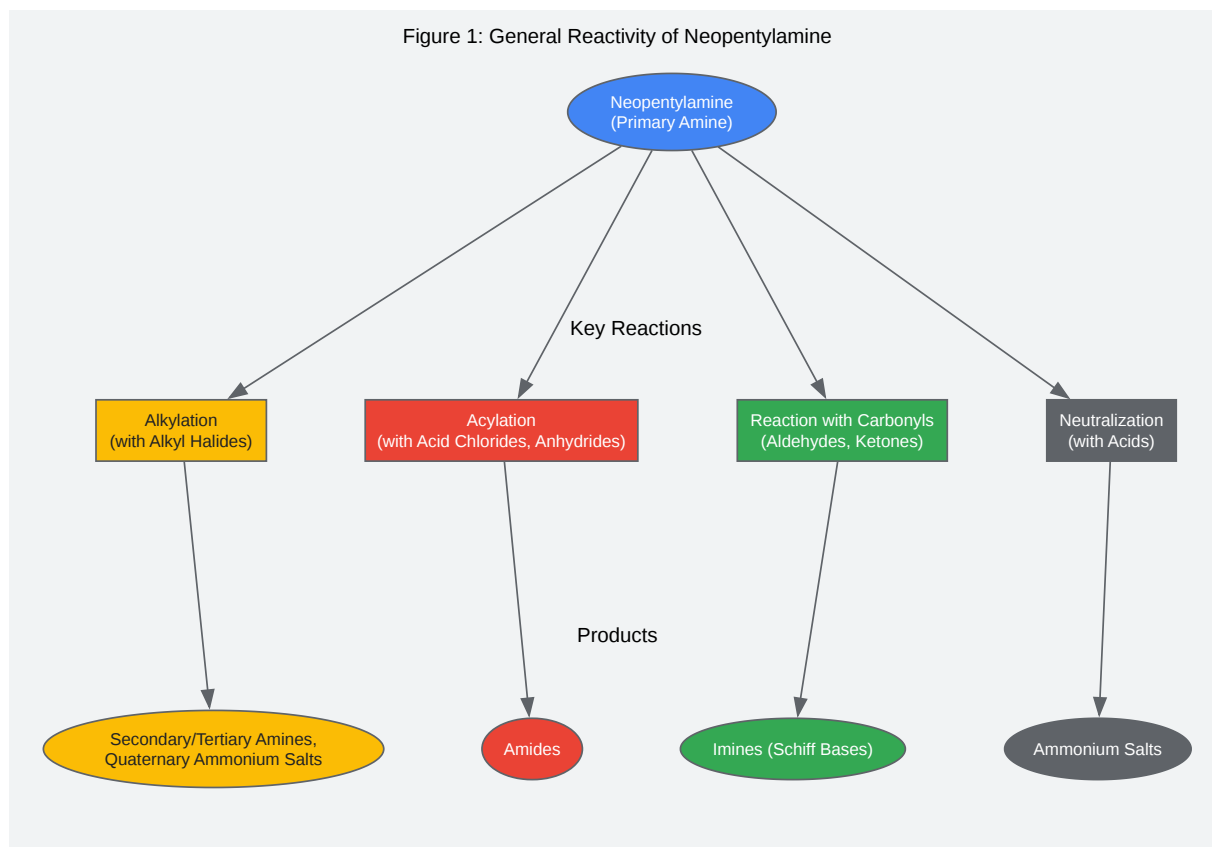
- Test specimens of the material of interest (e.g., tensile bars, disks).
- **Neopentylamine** (reagent grade).
- Immersion containers with tight-fitting lids.
- Analytical balance.
- Calipers or micrometer.
- Mechanical testing apparatus (e.g., tensile tester).
- Fume hood.
- Appropriate personal protective equipment (PPE).

Procedure:

- Initial Measurements: Carefully measure the weight and dimensions of at least three test specimens of each material.
- Immersion: Place the specimens in an immersion container and completely cover them with **neopentylamine**.

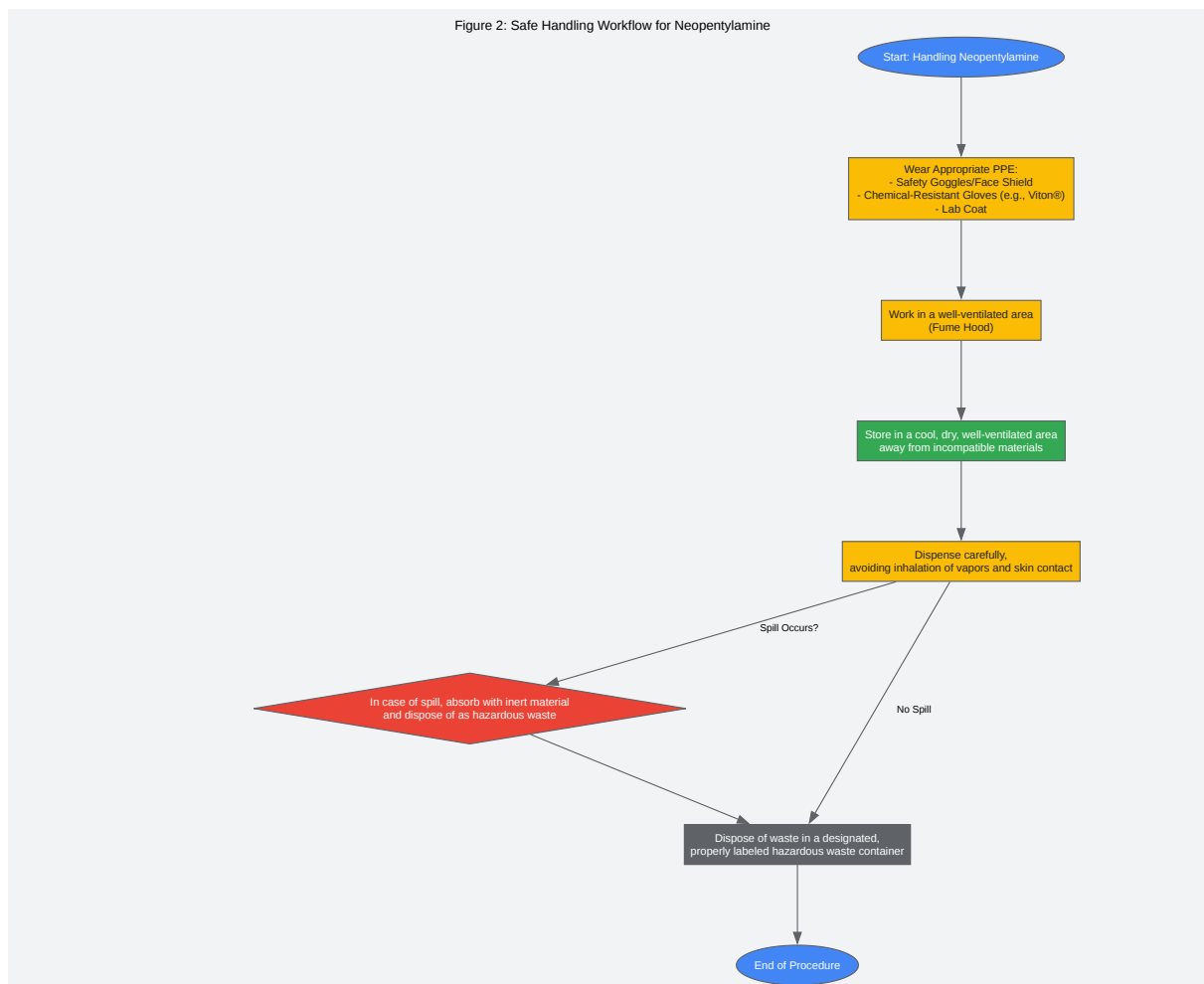
- **Sealing and Exposure:** Tightly seal the container to prevent evaporation. Store the container in a designated area at a controlled temperature (e.g., ambient or an elevated temperature relevant to the intended application) for a specified duration (e.g., 24 hours, 7 days, 30 days).
- **Removal and Cleaning:** After the exposure period, carefully remove the specimens from the **neopentylamine** in a fume hood. Gently clean the specimens with a solvent that does not affect the material (e.g., isopropanol) and allow them to dry completely.
- **Final Measurements:** Re-measure the weight and dimensions of the specimens.
- **Physical Property Testing:** Conduct mechanical tests (e.g., tensile strength, elongation at break) on the exposed specimens and on control specimens that were not exposed to **neopentylamine**.
- **Analysis:** Calculate the percentage change in weight and dimensions. Compare the mechanical properties of the exposed specimens to the control specimens.
- **Report:** Document all measurements, observations (e.g., changes in appearance, color, surface texture), and calculated changes in properties.

Visualizations



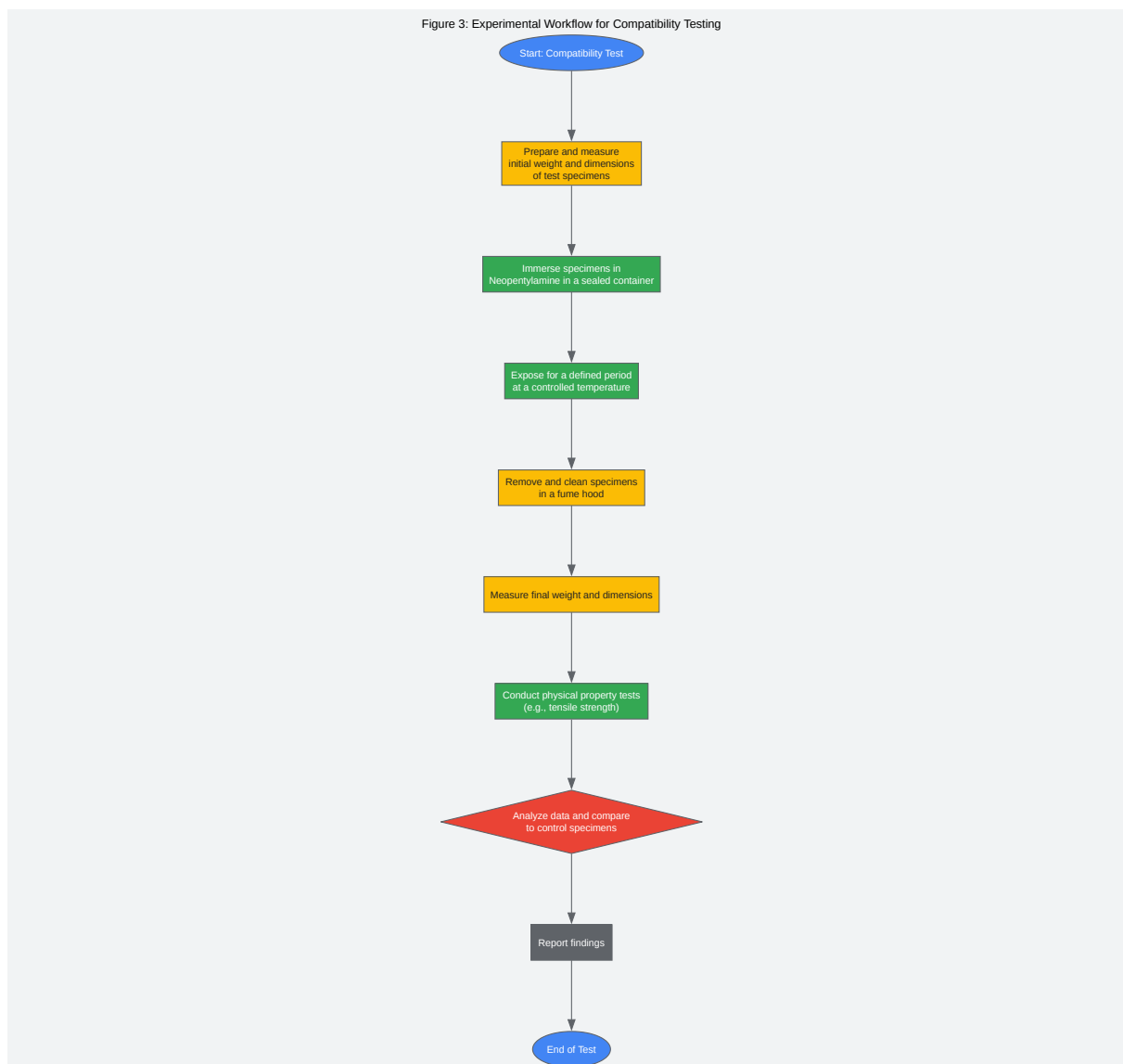
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Caption: General Reactivity of **Neopentylamine**.



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Caption: Safe Handling Workflow for **Neopentylamine**.



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Caption: Experimental Workflow for Compatibility Testing.

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